

"Adenosine 2-amidine hydrochloride" molecular weight

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Compound of Interest

Compound Name: *Adenosine 2-amidine hydrochloride*

Cat. No.: *B12399854*

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Technical Guide: Adenosine 2-Amidine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

Adenosine 2-amidine hydrochloride is a synthetic analog of the endogenous nucleoside adenosine. Like adenosine, it is anticipated to interact with adenosine receptors, which are implicated in a multitude of physiological processes, including vasodilation, inflammation, and neurotransmission. This technical guide provides a comprehensive overview of the core physicochemical properties of **Adenosine 2-amidine hydrochloride**, putative experimental protocols for its characterization, and a theoretical framework for its mechanism of action based on the known signaling pathways of analogous adenosine receptor agonists. This document is intended to serve as a foundational resource for researchers investigating the therapeutic potential of this compound.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in experimental research. The key quantitative data for **Adenosine 2-amidine hydrochloride** are summarized in the table below.

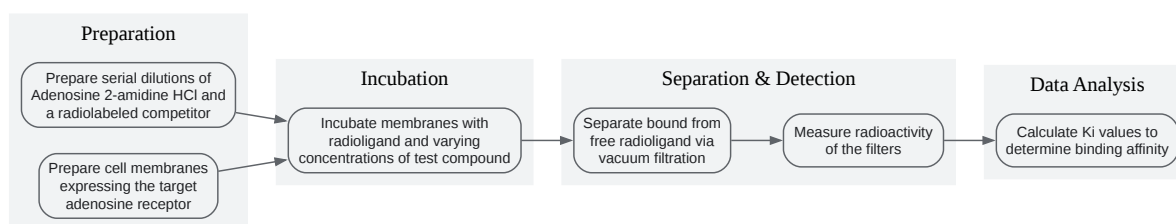
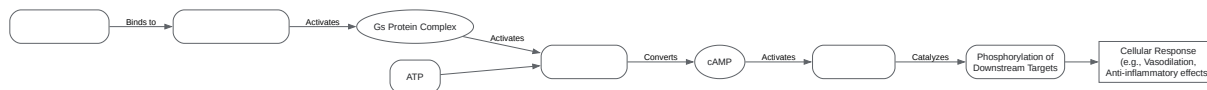
Property	Value	Source(s)
Molecular Weight	345.74 g/mol	[1][2]
Molecular Formula	C ₁₁ H ₁₆ ClN ₇ O ₄	[1][2]
Purity	Typically ≥98% (analytical methods may include HPLC, NMR)	
Solubility	Soluble in DMSO (e.g., at 10 mM)	
Storage Conditions	Store at -20°C for long-term stability.	

Putative Mechanism of Action and Signaling Pathway

Based on its structural similarity to adenosine, **Adenosine 2-amidine hydrochloride** is hypothesized to act as an agonist at adenosine receptors, particularly the A₂A subtype, which are G-protein coupled receptors. Activation of the A₂A receptor initiates a signaling cascade that plays a crucial role in various cellular responses.

Adenosine A₂A Receptor Signaling Pathway

The binding of an agonist, such as **Adenosine 2-amidine hydrochloride**, to the A₂A receptor is expected to trigger a conformational change in the receptor, leading to the activation of the associated Gs alpha subunit of the G-protein complex. This, in turn, activates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP). The subsequent increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA), which then phosphorylates downstream target proteins, resulting in a cellular response.



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References

- 1. Role of adenosine A2a receptor in cancers and autoimmune diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. commerce.bio-rad.com [commerce.bio-rad.com]
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